

# (4-Chlorothiophen-2-yl)methanol: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (4-Chlorothiophen-2-yl)methanol

Cat. No.: B1530541

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## Abstract

This technical guide provides a comprehensive overview of the available safety and handling information for **(4-Chlorothiophen-2-yl)methanol** (CAS No. 233280-30-3). Due to the limited availability of specific toxicological data for this compound, this guide emphasizes a precautionary approach based on its Globally Harmonized System (GHS) classification and general principles for handling chlorinated organic compounds and research chemicals with unknown toxicity. This document is intended to be a resource for laboratory personnel to conduct risk assessments and implement appropriate safety controls.

## Chemical Identification and Physical Properties

Identifier	Value
IUPAC Name	(4-chlorothiophen-2-yl)methanol
CAS Number	233280-30-3
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClOS
Molecular Weight	148.61 g/mol
Appearance	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available

## Hazard Identification and Classification

The primary source of hazard information for **(4-Chlorothiophen-2-yl)methanol** is its GHS classification as provided in the PubChem database.<sup>[1]</sup> It is crucial to note that this classification is based on notifications to the ECHA C&L Inventory and may not be derived from comprehensive toxicological studies.

GHS Hazard Summary Table<sup>[1]</sup>

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	
Acute Toxicity, Dermal	Category 4	Warning	H312: Harmful in contact with skin	
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation	
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled	
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	Category 3	Warning	H335: May cause respiratory irritation	

### Precautionary Statements<sup>[1]</sup>

A comprehensive list of precautionary statements is provided in the PubChem database. Key recommendations include:

- Prevention (P2xx): Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.
- Response (P3xx): IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. IF ON SKIN: Wash with plenty of soap and water. IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. IF IN EYES: Rinse

cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- Storage (P4xx): Store in a well-ventilated place. Keep container tightly closed. Store locked up.
- Disposal (P5xx): Dispose of contents/container to an approved waste disposal plant.

## Toxicological Data: A Critical Data Gap

Extensive searches for specific toxicological data for **(4-Chlorothiophen-2-yl)methanol**, including LD50 (oral, dermal), LC50 (inhalation), detailed skin and eye irritation studies, and assessments of carcinogenicity, mutagenicity, and reproductive toxicity, did not yield any specific results for this compound.

Therefore, in the absence of specific data, it is prudent to treat **(4-Chlorothiophen-2-yl)methanol** as a substance with unknown long-term health effects and to handle it with a high degree of caution. The safety protocols outlined in this guide are based on this principle and the available GHS hazard information.

## Experimental Protocols and Methodologies

No specific experimental protocols for the safety assessment of **(4-Chlorothiophen-2-yl)methanol** were found in the public domain. Standard OECD guidelines for the testing of chemicals would be the appropriate starting point for any future toxicological evaluation.

## Safe Handling and Storage

Given the identified hazards and the lack of comprehensive toxicological data, the following handling and storage procedures are recommended.

### 5.1. Engineering Controls

- All work with **(4-Chlorothiophen-2-yl)methanol**, including weighing and preparing solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure adequate ventilation in all storage and handling areas.

- Safety showers and eyewash stations must be readily accessible and tested regularly.

## 5.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **(4-Chlorothiophen-2-yl)methanol**:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are required to protect against splashes.
- **Skin Protection:** A flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., nitrile, neoprene) are essential. Glove integrity should be checked before each use.
- **Respiratory Protection:** If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## 5.3. Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Do not eat, drink, or apply cosmetics in areas where this chemical is handled or stored.
- Contaminated work clothing should be removed and laundered separately from other clothing.

## 5.4. Storage

- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Store in a locked cabinet or other secure location to restrict access.

# Accidental Release and First Aid Measures

## 6.1. Accidental Release

- **Small Spills:** Absorb with an inert, non-combustible material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- **Large Spills:** Evacuate the area. Wear appropriate PPE and contain the spill. Prevent entry into waterways. Notify safety personnel.

## 6.2. First Aid

- **Inhalation:** Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- **Specific Hazards:** May emit toxic fumes (carbon oxides, sulfur oxides, hydrogen chloride) under fire conditions.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

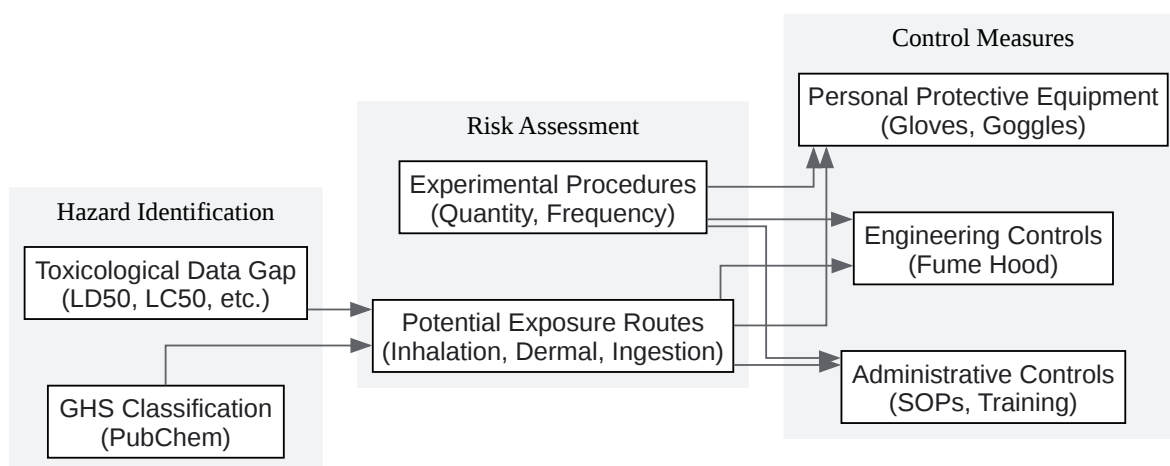
## Disposal Considerations

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain or into the environment.

- Consult with your institution's environmental health and safety department for specific guidance.

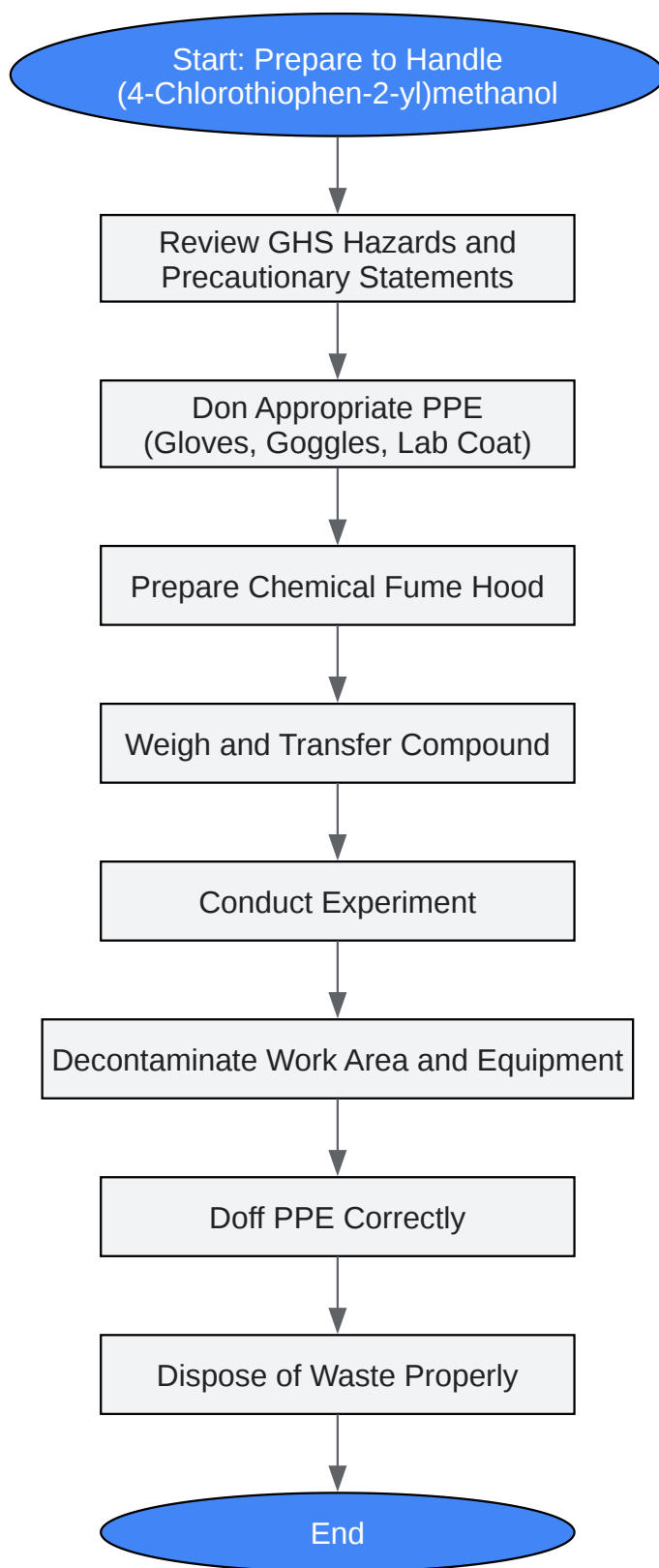
## Logical and Workflow Diagrams

The following diagrams illustrate general safety principles and workflows applicable to the handling of **(4-Chlorothiophen-2-yl)methanol**.



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Caption: Relationship between hazard identification, risk assessment, and control measures.



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Caption: Standard laboratory workflow for safely handling hazardous chemicals.



## Conclusion

**(4-Chlorothiophen-2-yl)methanol** is a research chemical with identified acute toxicity, skin, eye, and respiratory irritation hazards. A significant lack of specific toxicological data necessitates a highly cautious approach to its handling. Strict adherence to the use of engineering controls, appropriate personal protective equipment, and sound laboratory hygiene practices is essential to minimize the risk of exposure. All laboratory personnel must be thoroughly trained on the potential hazards and safe handling procedures outlined in this guide before working with this compound.

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## References

- 1. femaflavor.org [femaflavor.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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